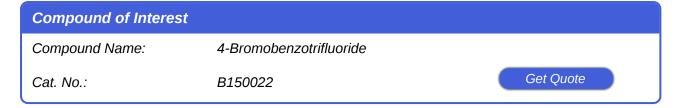


An In-depth Technical Guide to the Physical Properties of 4-Bromobenzotrifluoride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromobenzotrifluoride** (CAS No. 402-43-7), a versatile fluorinated intermediate widely used in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[1] This document presents key quantitative data, outlines standard experimental methodologies for their determination, and illustrates a common synthetic application.

Core Physical and Chemical Properties

4-Bromobenzotrifluoride, also known as 1-Bromo-4-(trifluoromethyl)benzene or p-Bromobenzotrifluoride, is a colorless to light yellow liquid at room temperature.[2][3] Its chemical structure, featuring a bromine atom and a trifluoromethyl group on a benzene ring, imparts unique reactivity and solubility characteristics, making it a valuable building block in organic synthesis.[1]

The physical properties of **4-Bromobenzotrifluoride** have been determined by various analytical methods. The data below is compiled from multiple sources to provide a reliable reference.



Property	Value	Conditions
Molecular Formula	C7H4BrF3	
Molecular Weight	225.01 g/mol	_
Boiling Point	154-155 °C	at 760 mmHg (lit.)
Melting Point	-30 °C to -27 °C	
Density	1.607 g/mL	at 25 °C (lit.)
Refractive Index (n_D)	1.472 - 1.474	at 20 °C
Flash Point	48 - 49 °C	Closed Cup
Vapor Pressure	0.44 - 4.1 mmHg	at 25 °C
Solubility	Insoluble in water; soluble in organic solvents (e.g., ethanol, ether).[2][3]	
Appearance	Clear, colorless to light yellow liquid.[1][2]	-

[Sources:,[1],[2],[4],[3],[5],[6],[7]]

Experimental Protocols for Property Determination

The determination of the physical properties listed above follows standard laboratory procedures. Below are detailed methodologies for key experiments.

The boiling point is determined at atmospheric pressure using a simple distillation apparatus.

- Apparatus Setup: A round-bottom flask is charged with 4-Bromobenzotrifluoride and a few boiling chips. A distillation head, condenser, and receiving flask are assembled. A calibrated thermometer is placed in the distillation head with the bulb positioned just below the side arm leading to the condenser.
- Heating: The flask is gently heated using a heating mantle.



- Data Collection: The temperature is recorded when the liquid begins to boil and a steady condensation rate is observed. The boiling point is the constant temperature at which the vapor and liquid phases are in equilibrium, observed as the temperature plateau during distillation.[6][8]
- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a nomograph is used to correct the observed boiling point to the standard pressure.

A pycnometer (specific gravity bottle) is used for the precise determination of density.

- Calibration: The empty pycnometer is weighed. It is then filled with deionized water and submerged in a constant temperature bath (e.g., 25 °C) until thermal equilibrium is reached. The pycnometer is removed, dried, and weighed again to determine the mass of the water. The volume of the pycnometer is calculated using the known density of water at that temperature.
- Sample Measurement: The pycnometer is emptied, dried, and filled with 4-Bromobenzotrifluoride. The same procedure of thermal equilibration and weighing is followed.
- Calculation: The density of the sample is calculated by dividing the mass of the 4-Bromobenzotrifluoride by the calibrated volume of the pycnometer.[2][5]

The refractive index, a measure of how light propagates through the substance, is measured using an Abbe refractometer.

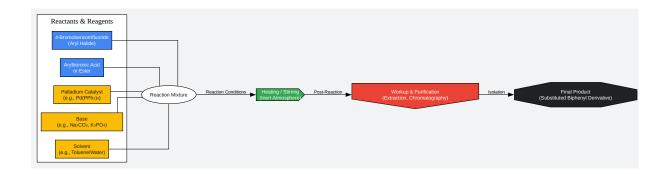
- Calibration: The refractometer is calibrated using a standard of known refractive index, typically distilled water.
- Sample Application: A few drops of 4-Bromobenzotrifluoride are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the instrument's light source is adjusted. The
 adjustment knob is turned until the dividing line between the light and dark fields is sharp and
 centered in the crosshairs of the eyepiece.



Reading: The refractive index is read directly from the instrument's scale. The temperature, typically 20 °C, is controlled by a circulating water bath and is recorded with the reading.[2]
 [4]

Application in Synthesis: A Logical Workflow

4-Bromobenzotrifluoride is a key substrate in cross-coupling reactions, such as the Suzuki-Miyaura reaction, for the formation of carbon-carbon bonds.[2][9] This reaction is fundamental in drug development for synthesizing complex molecular scaffolds.



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